

Vanadium Trichloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vanadium;trichloride

Cat. No.: B8782405

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the crystal structure and physicochemical properties of vanadium trichloride (VCl_3). It is intended to be a valuable resource for professionals in research, science, and drug development who are working with or have an interest in this compound.

Introduction

Vanadium trichloride (VCl_3) is an inorganic compound that appears as a violet crystalline solid. [1][2] It is a key precursor in the synthesis of other vanadium(III) complexes and finds applications as a catalyst in organic synthesis.[3] The vanadium atom in VCl_3 is in the +3 oxidation state, possessing a d^2 electronic configuration, which imparts paramagnetic properties to the compound.[3][4][5]

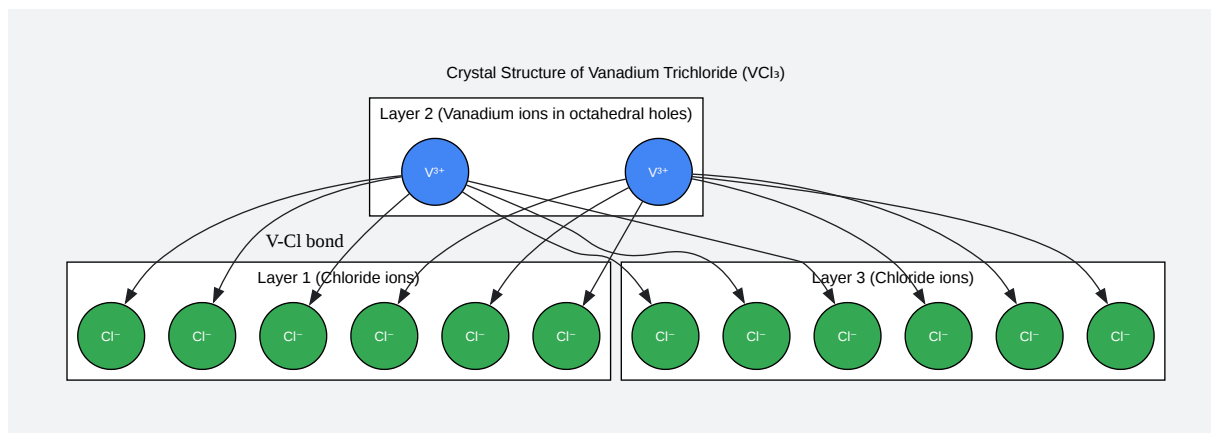
Crystal Structure

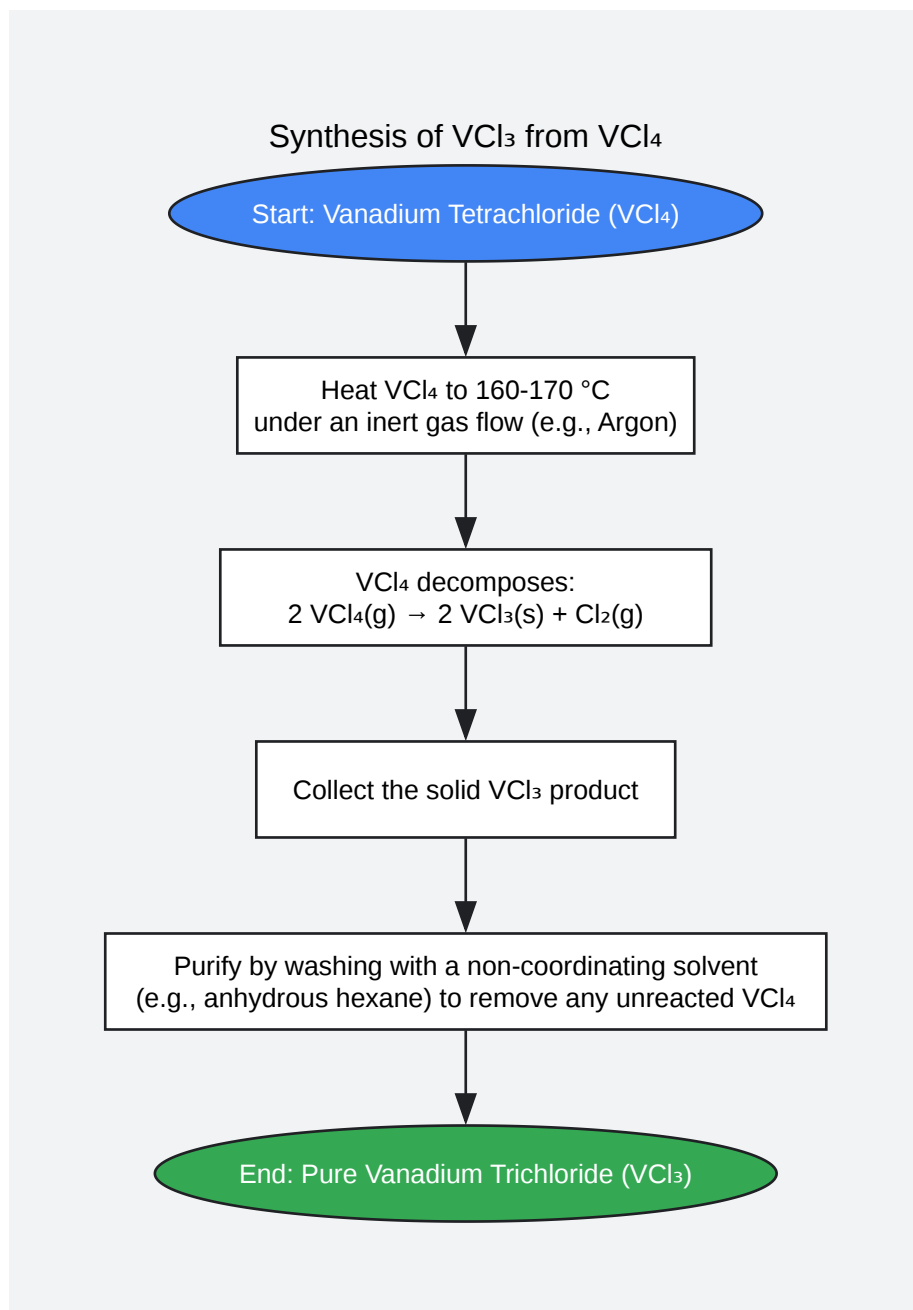
Vanadium trichloride adopts a layered crystal structure analogous to that of bismuth triiodide (BiI_3). [3][4] This structure is characterized by a hexagonally closest-packed array of chloride

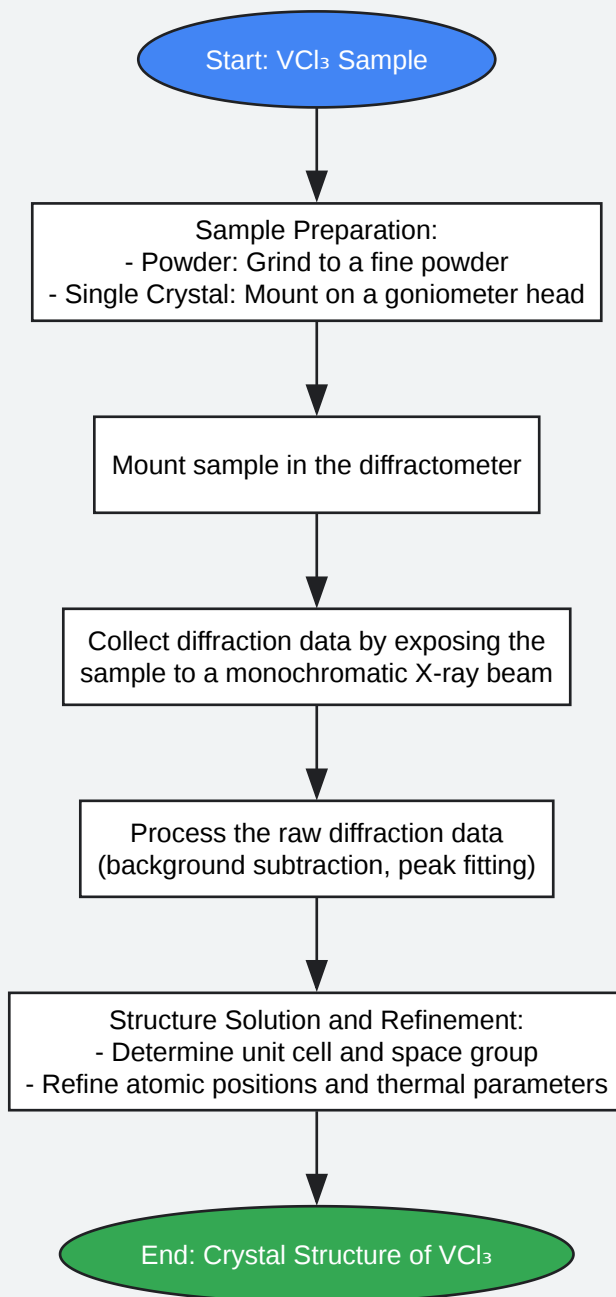
ions, with vanadium(III) ions occupying two-thirds of the octahedral holes within alternating layers.

The crystal system of anhydrous VCl_3 is trigonal, with the space group $R\bar{3}$.^[4] This layered structure results in significant anisotropy in its physical properties.

Below is a diagram illustrating the crystal structure of vanadium trichloride.





Workflow for XRD Analysis of VCl_3 [Click to download full resolution via product page](#)

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